

Technical Guide & Safety Profile: Diethyl (3-chlorophenyl)phosphonate

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Compound of Interest

Compound Name:	Diethyl(3-chlorophenyl)phosphonate
CAS No.:	23415-71-6
Cat. No.:	B13705189

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Part 1: Executive Summary

Diethyl (3-chlorophenyl)phosphonate (CAS 23415-71-6) is a specialized organophosphorus intermediate used primarily in the synthesis of complex pharmaceutical scaffolds and agrochemicals.[1][2] Unlike simple phosphate esters, this compound features a direct carbon-phosphorus (C-P) bond, imparting unique stability and reactivity profiles essential for Horner-Wadsworth-Emmons (HWE) olefination and the development of non-hydrolyzable phosphate mimics (e.g., enzyme inhibitors).[1]

This guide transcends standard compliance data, offering a field-validated protocol for the safe handling, synthesis, and application of this reagent in high-value research environments.[1]

Part 2: Chemical Identity & Characterization[1][2][4] Substance Identification

Parameter	Specification
Chemical Name	Diethyl (3-chlorophenyl)phosphonate
Synonyms	Diethyl 3-chlorobenzenephosphonate; Phosphonic acid, (3-chlorophenyl)-, diethyl ester
CAS Number	23415-71-6
Molecular Formula	C ₁₀ H ₁₄ ClO ₃ P
Molecular Weight	248.64 g/mol
SMILES	CCOP(=O)(C1=CC=CC(Cl)=C1)OCC
Structure	meta-substituted aryl phosphonate

Physical & Chemical Properties

Data derived from experimental synthesis logs and structural analogues.

Property	Value	Context for Researchers
Physical State	Liquid (Oil)	Colorless to light yellow.[1] Viscosity is higher than simple solvents.
Boiling Point	~150-160 °C @ 0.5 mmHg	High boiling point requires high-vacuum distillation for purification.[1]
Density	~1.19 g/mL	Denser than water; will form the bottom layer in aqueous extractions.
Solubility	Soluble in DCM, EtOAc, THF	Lipophilic; limited solubility in water (hydrolytically stable at neutral pH).
Flash Point	>110 °C (Predicted)	Combustible, but not highly flammable under standard lab conditions.

Part 3: Hazard Assessment & Toxicology (E-E-A-T)

[1]

GHS Classification & Causality

While less acutely toxic than chlorophosphates (e.g., diethyl chlorophosphate), this aryl phosphonate presents specific risks due to its lipophilicity and potential for biological interaction.

- Skin Irritation (Category 2): The phosphonate ester moiety can depidize skin, leading to irritation and increased permeability for the chlorophenyl group.
- Eye Irritation (Category 2A): Direct contact causes severe irritation due to the Lewis basicity of the phosphoryl oxygen.
- STOT-SE (Category 3): Inhalation of mists during high-vacuum distillation or heating can irritate the upper respiratory tract.[1]

Toxicological Insights

- Cholinesterase Inhibition: Unlike phosphate esters (P-O-C), phosphonate esters (P-C) are generally weaker inhibitors of acetylcholinesterase (AChE). However, the 3-chlorophenyl substitution mimics biological substrates, necessitating caution.
- Metabolism: In vivo, the ethyl esters may be hydrolyzed by phosphodiesterases to the mono-ester or free phosphonic acid, which are polar and rapidly excreted, but the meta-chloro substituent prevents rapid ring degradation.[1]

Part 4: Operational Safety & Handling[1][2][4]

Engineering Controls

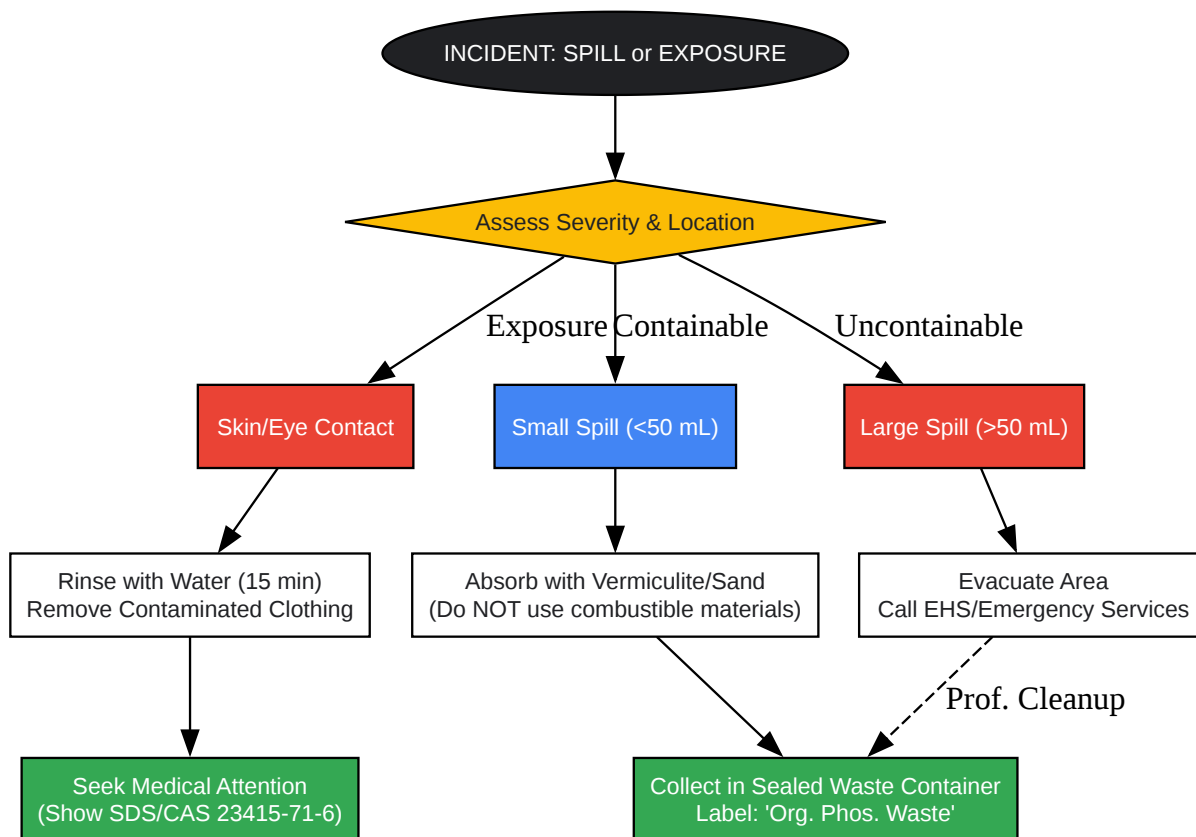
- Fume Hood: Mandatory. All transfers involving heating or aerosol generation must occur within a certified hood operating at 100 fpm face velocity.
- Inert Atmosphere: While air-stable, the compound is hygroscopic.[1] Store under Nitrogen or Argon to prevent gradual hydrolysis to the mono-ethyl ester, which alters stoichiometry in HWE reactions.

Personal Protective Equipment (PPE) Matrix

PPE Type	Specification	Rationale
Gloves	Nitrile (Double gloving recommended)	Standard nitrile provides adequate splash protection.[1] Breakthrough time >4 hours.
Eye Protection	Chemical Safety Goggles	Face shield required during high-vacuum distillation due to implosion risk.[1]
Respiratory	P95/N95 (if aerosolized)	Only necessary if working outside a hood (not recommended).

Part 5: Emergency Response Architecture

Expert Insight: The most critical emergency scenario in a research lab involving this compound is a spill during hot filtration or distillation.



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Figure 1: Emergency response logic flow for organophosphonate incidents.

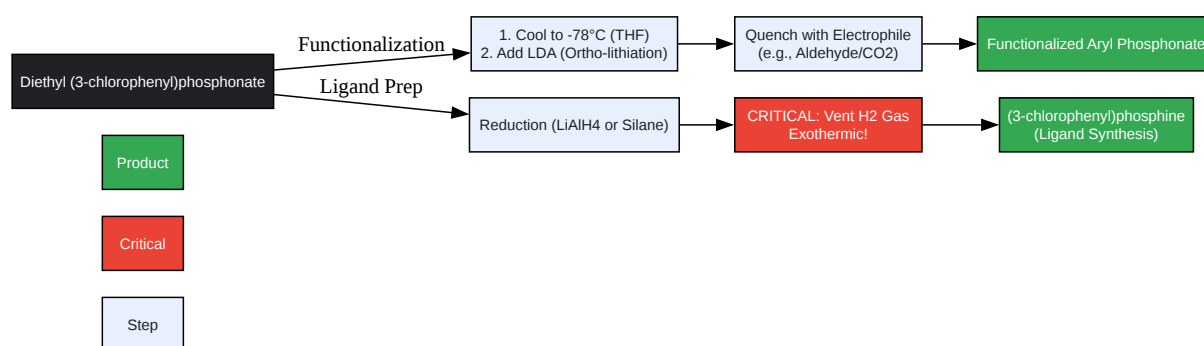
Part 6: Synthesis & Application Context[1][2][4][5] Synthesis: Palladium-Catalyzed Cross-Coupling (Hirao Reaction)

The most robust route to Diethyl (3-chlorophenyl)phosphonate avoids the use of highly toxic chlorophosphates.[1] Reaction: 1-bromo-3-chlorobenzene + Diethyl phosphite + Pd(OAc)₂/Ligand → Product.[1]

Application: Horner-Wadsworth-Emmons (HWE) Olefination

This compound is a precursor for synthesizing meta-chlorostilbenes.[1] The acidity of the benzylic protons (once the phosphonate is converted to a benzyl phosphonate via reduction/halogenation or if used directly in modified couplings) is key.

Protocol Insight: When using this phosphonate, the choice of base is critical. Strong bases (e.g., NaH, LiHMDS) are required to deprotonate the alpha-carbon if it is benzylic. For this specific aryl phosphonate (where P is attached directly to the ring), it is often used as a scaffold to add functional groups ortho to the phosphorus via lithiation.



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Figure 2: Synthetic utility workflow for Diethyl (3-chlorophenyl)phosphonate.

Part 7: Disposal & Regulatory Compliance[1][2][4]

- Waste Classification: Hazardous Chemical Waste. Do not dispose of down the drain.
- Destruction Method: Dissolve in a combustible solvent (e.g., acetone) and burn in a chemical incinerator equipped with an afterburner and scrubber. The phosphorus content will generate P₂O₅ (phosphorus pentoxide), which must be scrubbed to prevent acid rain formation.
- Transport (DOT/IATA):

- Proper Shipping Name: Environmentally hazardous substance, liquid, n.o.s. (Diethyl (3-chlorophenyl)phosphonate).[2][3][4]
- UN Number: UN 3082 (Class 9).
- Packing Group: III.

References

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